

Application Notes and Protocols: Preparation of Fiin-1 Stock Solution

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Compound of Interest

Compound Name: *Fiin-1*

Cat. No.: *B15578523*

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Abstract

Fiin-1 is a potent and selective irreversible inhibitor of Fibroblast Growth Factor Receptors (FGFRs), playing a crucial role in research related to oncology and developmental biology.[1][2] It functions by covalently binding to a specific cysteine residue within the ATP-binding pocket of FGFRs 1, 2, 3, and 4.[3][4] Proper preparation of a **Fiin-1** stock solution is paramount for accurate and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **Fiin-1** stock solutions, along with relevant technical data and a diagram of the FGFR signaling pathway it inhibits.

Introduction to Fiin-1

Fiin-1 is an indispensable tool for investigating the physiological and pathological roles of FGFR signaling. As a selective, irreversible inhibitor, it offers a powerful method for probing the function of FGFRs in various cellular processes, including proliferation, differentiation, and migration.[1][2] Its mechanism of action involves the formation of a covalent bond with a conserved cysteine residue in the P-loop of the FGFR kinase domain, leading to the inactivation of the receptor.[3][5] This irreversible inhibition provides a sustained blockade of downstream signaling pathways, such as the RAS-MAPK-ERK and PI3K-AKT pathways.[3][5]

Technical Data

Quantitative data for **Fiin-1** and its hydrochloride salt are summarized below. Always refer to the batch-specific information on the product vial or Certificate of Analysis for the most accurate molecular weight.^[6]

Parameter	Fiin-1	Fiin-1 hydrochloride	Reference
Molecular Weight	656.60 g/mol	693.06 g/mol	[1]
Formula	C ₃₂ H ₃₉ Cl ₂ N ₇ O ₄	C ₃₂ H ₃₉ Cl ₂ N ₇ O ₄ ·HCl	[1]
CAS Number	1256152-35-8	1256152-35-8	[1]
Solubility	Soluble in DMSO	Soluble to 100 mM in DMSO and 100 mM in ethanol	[7]
Purity	>98%	≥96%	[7]

Experimental Protocols

Materials and Equipment

- **Fiin-1** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Ethanol (for hydrochloride salt, optional)
- Sterile microcentrifuge tubes or cryovials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Preparation of Fiin-1 Stock Solution

This protocol describes the preparation of a 10 mM **Fiin-1** stock solution in DMSO.

- **Acclimate Reagents:** Allow the **Fiin-1** vial and anhydrous DMSO to equilibrate to room temperature before opening to prevent condensation.
- **Weigh Fiin-1:** Accurately weigh the desired amount of **Fiin-1** powder in a sterile microcentrifuge tube. For example, to prepare 1 ml of a 10 mM stock solution of **Fiin-1** (MW: 656.60 g/mol), weigh out 6.57 mg.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the **Fiin-1** powder. For the example above, add 1 ml of DMSO.
- **Dissolution:** Vortex the solution gently until the **Fiin-1** is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile cryovials.^[1] The volume of the aliquots should be based on the typical experimental needs.
- **Labeling:** Clearly label each aliquot with the name of the compound (**Fiin-1**), concentration (10 mM), solvent (DMSO), and the date of preparation.

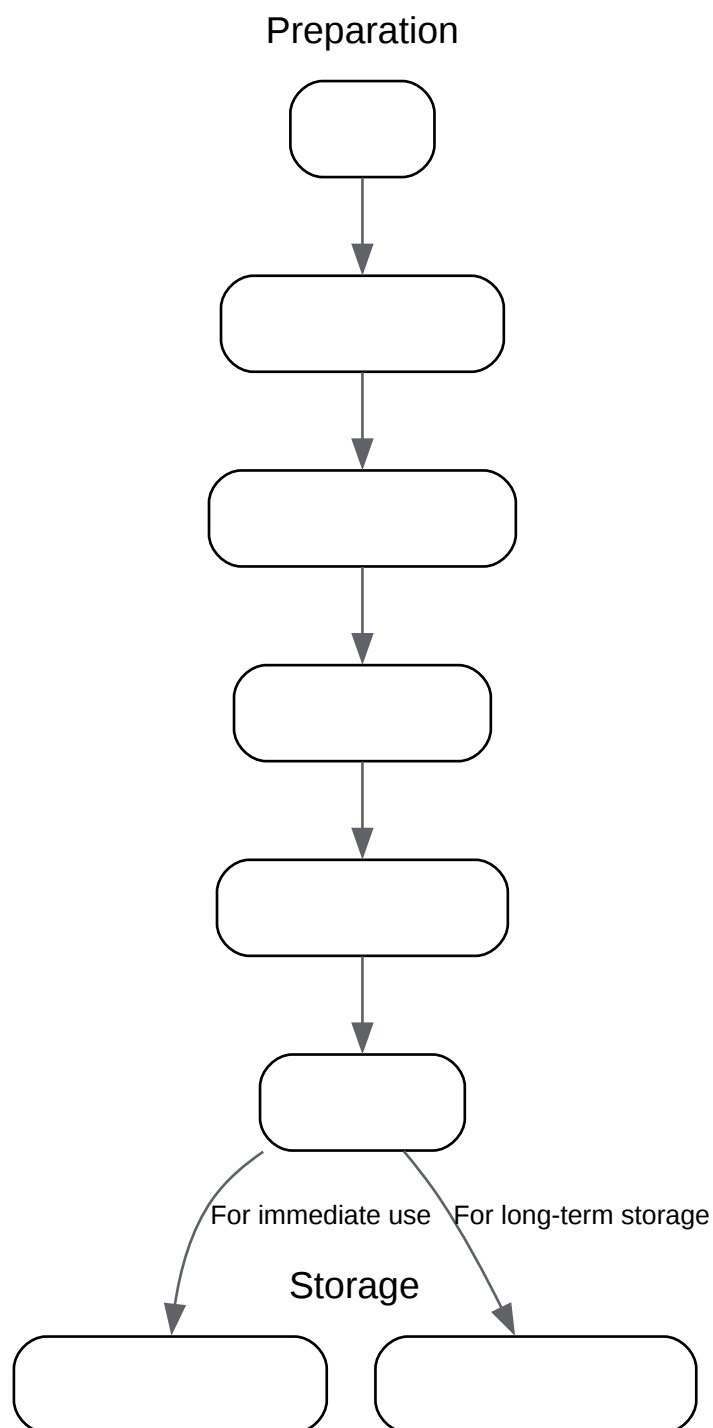
Storage and Handling

- **Short-term storage:** Store the **Fiin-1** stock solution at -20°C for up to one month.^[1]
- **Long-term storage:** For storage longer than one month, it is recommended to store the aliquots at -80°C, where they can be stable for up to six months.^[1]
- **Handling:** When using the stock solution, thaw an aliquot at room temperature and centrifuge briefly before opening to collect the contents at the bottom of the tube. Keep the stock solution on ice during use. Avoid exposing the solution to light for extended periods.

Visualization of Experimental Workflow and Signaling Pathway

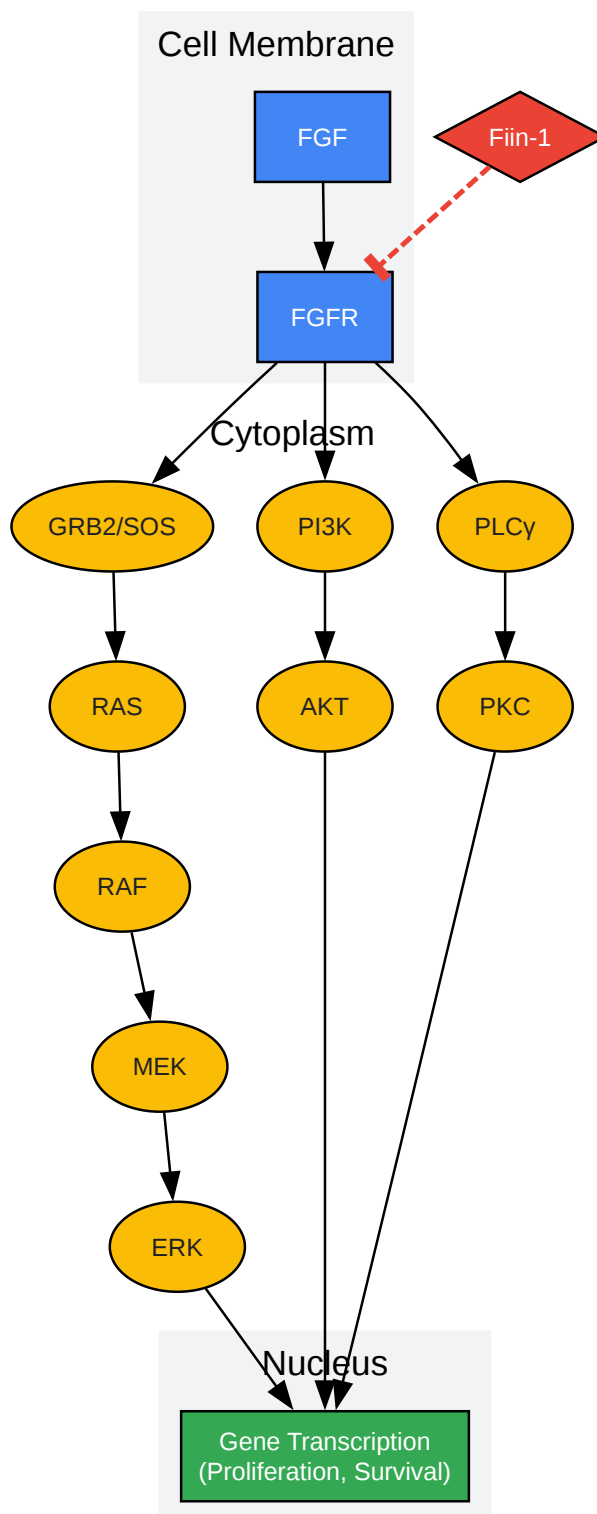
Experimental Workflow: Fiin-1 Stock Solution Preparation

Experimental Workflow for Fiin-1 Stock Solution Preparation

[Click to download full resolution via product page](#)Caption: Workflow for preparing **Fiin-1** stock solution.

Signaling Pathway: FGFR Inhibition by Fiin-1

FGFR Signaling Pathway and Inhibition by Fiin-1



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Caption: **Fiin-1** inhibits FGFR signaling pathways.

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